

In-Depth Technical Guide to Tetraammonium Hexamolybdate (Ammonium Octamolybdate)

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Compound of Interest

Compound Name: *Tetraammonium hexamolybdate*

Cat. No.: *B086680*

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CAS Number: 12411-64-2

This technical guide provides a comprehensive overview of **tetraammonium hexamolybdate**, more systematically known as ammonium octamolybdate. The primary audience for this document includes researchers, scientists, and professionals in drug development who require detailed technical information and safety protocols.

Chemical and Physical Properties

Ammonium octamolybdate is a white to off-white crystalline powder.^{[1][2][3]} Key quantitative physical and chemical properties are summarized in the tables below for easy reference and comparison.

Property	Value	Source
Molecular Formula	$(\text{NH}_4)_4\text{Mo}_8\text{O}_{26}$	[1][2]
Molecular Weight	1255.66 g/mol	[4]
Appearance	White to off-white powder	[1][2][3]
Density	3.18 g/cm ³	[4][5][6][7][8][9]
Melting Point	> 360 °C	[4][5]
Solubility in Water	4 g/L at 25 °C	[1][2][4][5][6]
pH	5.0 - 5.5 (5% aqueous solution)	[10]

Safety and Hazard Information

While some sources state that ammonium octamolybdate is not classified as a hazardous substance, it is crucial to handle it with care, as with all chemicals in a laboratory setting.[11] [12] Ingestion of molybdenum compounds may lead to adverse health effects.[10]

Hazard Type	Description	Source
Acute Oral Toxicity	LD50: > 2000 mg/kg (Rat)	[10]
Acute Dermal Toxicity	LD50: > 2000 mg/kg (Rat)	[10]
Acute Inhalation Toxicity	LC50: > 3.92 mg/L (Rat)	[10]
Skin Irritation	May cause skin irritation.	[10]
Eye Irritation	May cause eye irritation.	[10]
Respiratory Irritation	May cause respiratory tract irritation.	[10]

Experimental Protocols

Safe Handling and Storage

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[11\]](#)
- Keep containers tightly closed to prevent moisture absorption and contamination.
- Store away from incompatible materials such as strong oxidizing agents and acids.

Disposal Procedures

Dispose of ammonium octamolybdate and its containers in accordance with local, regional, and national regulations. Waste material should be handled as hazardous waste and disposed of through a licensed waste disposal contractor.

Spill Response

- Small Spills: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and collect the material for disposal.
- Clean the spill area thoroughly with water.

Signaling Pathways and Experimental Workflows

The following diagram illustrates a logical workflow for the safe handling of ammonium octamolybdate in a research setting.

Caption: Safe handling workflow for ammonium octamolybdate.

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References

- 1. climaxmolybdenum.com [climaxmolybdenum.com]
- 2. climaxmolybdenum.com [climaxmolybdenum.com]
- 3. Ammonium Octamolybdate|CAS 号:12411-64-2——Anqing Beeke Flame Retardant Technology Co., Ltd. [beekechem.com]
- 4. americanelements.com [americanelements.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. flame-retardant.alfa-chemistry.com [flame-retardant.alfa-chemistry.com]
- 7. Ammonium octamolybdate Ten Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. chembk.com [chembk.com]
- 9. Ammonium octamolybdate | 12411-64-2 [amp.chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]
- 12. chemicalbook.com [chemicalbook.com]
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